

Application Notes and Protocols for Disperse Red 153 in Polyester Dyeing

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Compound of Interest

Compound Name: Disperse red 153

Cat. No.: B1592451

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **Disperse Red 153** in the dyeing of polyester fabrics. The information is compiled to assist researchers in understanding and applying this dye in various textile and material science contexts. **Disperse Red 153**, a bright red monoazo dye, is suitable for polyester and its blends, offering good dyeing performance and fastness properties. It can be applied through various methods, including high-temperature exhaust, Thermosol, and supercritical carbon dioxide dyeing.

Dye Properties

Disperse Red 153 is characterized as a medium-energy disperse dye.^[1] It is soluble in acetone, chloroform, and dimethylformamide (DMF), presenting as a deep red powder.^[2]^[3] This dye is primarily used for polyester, acetate, and polyamide fibers, as well as for printing on polyester.^[2]

Data Presentation

Table 1: Colorfastness Properties of Disperse Red 153 on Polyester

Fastness Property	AATCC Grade	Test Method
Light (Xenon Arc)	5	AATCC 16
Washing	4	AATCC 61 (2A)
Crocking (Rubbing) - Dry	3-4	AATCC 8
Crocking (Rubbing) - Wet	4	AATCC 8
Sublimation	4	AATCC 117
Perspiration	5	AATCC 15
Ironing	5	AATCC 133

Source: Data compiled from multiple supplier technical data sheets.

Table 2: Recommended Dyeing Parameters for Polyester

Dyeing Method	Temperature	Time	pH	Auxiliaries
High-Temperature Exhaust	130°C	30-60 min	4.5-5.5	Dispersing agent, pH buffer (e.g., acetic acid)
Thermosol	190-220°C	60-90 sec	-	Migration inhibitor
Supercritical CO2	80-140°C	20-40 min	-	None required

Source: Compiled from various dyeing process descriptions.

Experimental Protocols

Protocol 1: High-Temperature Exhaust Dyeing of Polyester with Disperse Red 153

This protocol describes a standard laboratory-scale high-temperature exhaust dyeing process for polyester fabric.

Materials and Equipment:

- Polyester fabric (scoured and pre-wetted)
- **Disperse Red 153**
- Dispersing agent
- Acetic acid (or other suitable pH buffer)
- High-temperature dyeing apparatus (e.g., laboratory infrared dyeing machine)
- Beakers, graduated cylinders, and a magnetic stirrer
- Spectrophotometer for color measurement (optional)

Procedure:

- Dye Bath Preparation:
 - Prepare a stock solution of **Disperse Red 153** by pasting the required amount of dye with a small amount of dispersing agent and then adding warm water.
 - Fill the dye bath with water to the desired liquor ratio (e.g., 10:1).
 - Add the dye stock solution and dispersing agent (e.g., 1 g/L) to the dye bath.
 - Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.
- Dyeing Process:
 - Introduce the pre-wetted polyester fabric into the dye bath at approximately 60°C.
 - Raise the temperature of the dye bath to 130°C at a rate of 1-2°C/min.
 - Maintain the temperature at 130°C for 30-60 minutes to allow for dye diffusion and fixation.
 - Cool the dye bath down to 60-70°C.

- After-treatment (Reduction Clearing):
 - Rinse the dyed fabric thoroughly with hot water.
 - Prepare a reduction clearing bath containing 2 g/L sodium hydrosulfite and 2 g/L sodium hydroxide.
 - Treat the fabric in this bath at 70-80°C for 15-20 minutes to remove unfixed surface dye.
 - Rinse the fabric with hot and then cold water.
 - Neutralize the fabric with a dilute solution of acetic acid.
 - Finally, rinse with cold water and dry.

Protocol 2: Thermosol Dyeing of Polyester with Disperse Red 153

This protocol outlines the continuous Thermosol dyeing process, suitable for larger fabric quantities.

Materials and Equipment:

- Polyester fabric
- **Disperse Red 153**
- Migration inhibitor
- Padding mangle
- Infrared or hot flue dryer
- Thermosol unit (baking chamber)
- Washing and rinsing range

Procedure:

- Padding:
 - Prepare a padding liquor containing the dispersed **Disperse Red 153** and a migration inhibitor.
 - Pass the polyester fabric through the padding liquor in a padding mangle to ensure even application.
- Drying:
 - Dry the padded fabric in an infrared or hot flue dryer at a temperature around 100-120°C. Care must be taken to avoid dye migration during this step.
- Thermofixation:
 - Pass the dried fabric through a Thermosol unit at a high temperature, typically between 190°C and 220°C, for 60-90 seconds. This step allows the dye to sublime and diffuse into the polyester fibers.
- Washing:
 - After thermofixation, the fabric is passed through a washing range to remove any unfixed dye and auxiliary chemicals. This may include a reduction clearing step as described in the exhaust dyeing protocol.

Protocol 3: Supercritical Carbon Dioxide (scCO₂) Dyeing of Polyester with Disperse Red 153

This protocol describes an environmentally friendly, waterless dyeing method.

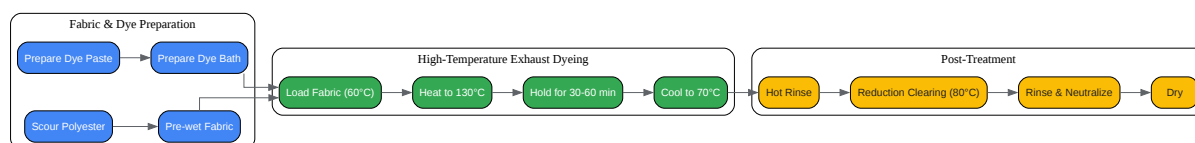
Materials and Equipment:

- Polyester fabric
- **Disperse Red 153** (crude dye may be more effective)
- Supercritical CO₂ dyeing apparatus

Procedure:

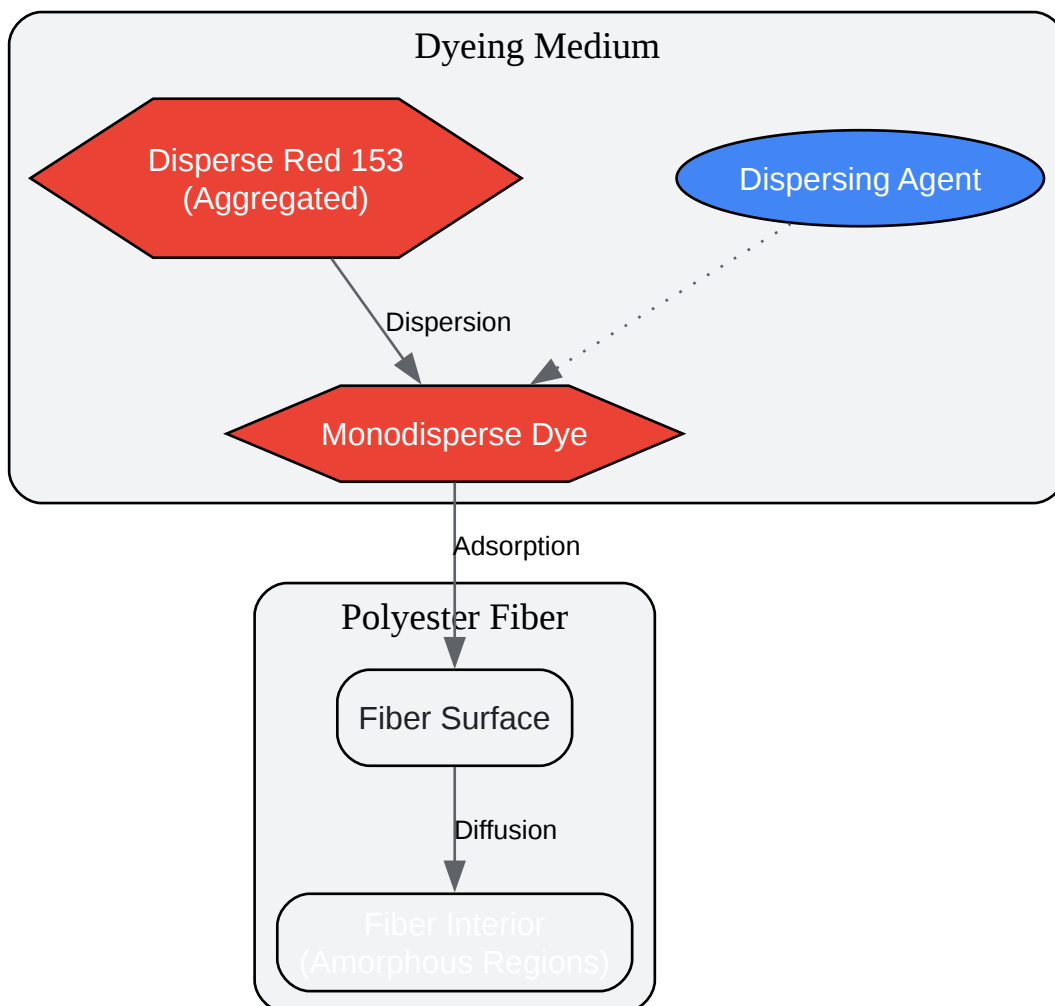
- Loading:
 - Place the polyester fabric and the required amount of **Disperse Red 153** into the dyeing vessel of the supercritical CO₂ machine.
- Dyeing Cycle:
 - Pressurize the vessel with CO₂ to the desired pressure (e.g., 17-29 MPa).
 - Heat the vessel to the dyeing temperature (e.g., 80-140°C).
 - Maintain these conditions for the dyeing duration (e.g., 20-40 minutes). The supercritical CO₂ acts as the solvent, dissolving the disperse dye and transporting it into the polyester fibers.
- Depressurization and Cooling:
 - After the dyeing cycle, the pressure is released, and the CO₂ is recycled. The dye precipitates out of the gaseous CO₂ and remains fixed within the fibers.
 - Cool the vessel and remove the dyed fabric. No extensive washing is typically required as unfixed dye is minimal.

Visualizations



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Caption: High-Temperature Exhaust Dyeing Workflow for Polyester.



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Caption: Logical Relationship in Disperse Dyeing of Polyester.

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